

# A Cross-Species Comparative Guide to Manganese(2+) Homeostasis Mechanisms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Manganese(2+)

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Manganese ( $Mn^{2+}$ ) is an essential micronutrient across all domains of life, serving as a critical cofactor for a myriad of enzymes involved in metabolism, antioxidant defense, and development. However, elevated levels of manganese are toxic, necessitating tightly regulated homeostatic mechanisms to control its uptake, trafficking, storage, and efflux. Understanding the diverse strategies employed by different organisms to manage manganese is crucial for fields ranging from microbiology and plant science to human health and toxicology. This guide provides a comparative overview of  $Mn^{2+}$  homeostasis mechanisms in bacteria, yeast, plants, and mammals, with a focus on key protein families, regulatory pathways, and supporting experimental data.

## Comparative Overview of Key Manganese Transporters

The transport of manganese across cellular and organellar membranes is mediated by a conserved set of protein families, although the specific members and their regulation can vary significantly between species.

## Data Presentation: Quantitative Comparison of Manganese Transporters

The following table summarizes the key kinetic parameters (K<sub>m</sub> and V<sub>max</sub>) for representative manganese transporters across different species. It is important to note that direct kinetic data for manganese transport is not always available, and in some cases, values for other transported ions are provided as a proxy for substrate affinity.

Species (Model Organism)	Transporter	Family	Location	Substrate(s)	Km (μM)	Vmax (nmol/mg protein/min)	Reference(s)
Bacteria ( <i>E. coli</i> )	MntH	NRAMP	Inner Membrane	Mn <sup>2+</sup> , Fe <sup>2+</sup>	~1-5 (for Mn <sup>2+</sup> )	Not consistently reported	[1]
MntP	CDF		Inner Membrane	Mn <sup>2+</sup>	Not determined	Not determined	[2][3]
Yeast ( <i>S. cerevisiae</i> )	Smf1p	NRAMP	Plasma Membrane	Mn <sup>2+</sup> , Fe <sup>2+</sup> , Cu <sup>2+</sup> , Cd <sup>2+</sup>	2.2 (for Fe <sup>2+</sup> )	Not reported	[4]
Pmr1p	P-type ATPase	Golgi Membrane	Mn <sup>2+</sup> , Ca <sup>2+</sup>	0.02 (for Mn <sup>2+</sup> )	Not reported	[5][6]	
Plants ( <i>A. thaliana</i> )	NRAMP1	NRAMP	Plasma Membrane (Root)	Mn <sup>2+</sup> , Fe <sup>2+</sup>	0.3 (apparent in planta)	Not determined	[7][8]
Mammals ( <i>H. sapiens</i> )	ZIP8 (SLC39A8)	ZIP	Plasma Membrane	Mn <sup>2+</sup> , Zn <sup>2+</sup> , Fe <sup>2+</sup>	Not consistently reported	Not consistently reported	[9]
ZIP14 (SLC39A14)	ZIP	Plasma Membrane	Mn <sup>2+</sup> , Zn <sup>2+</sup> , Fe <sup>2+</sup>	Not consistently reported	Not consistently reported	[10][11]	[12]
SLC30A10 (ZnT10)	CDF	Plasma Membrane	Mn <sup>2+</sup>	Apparent affinity is lower	Higher than WT	[13]	

than WT      for a  
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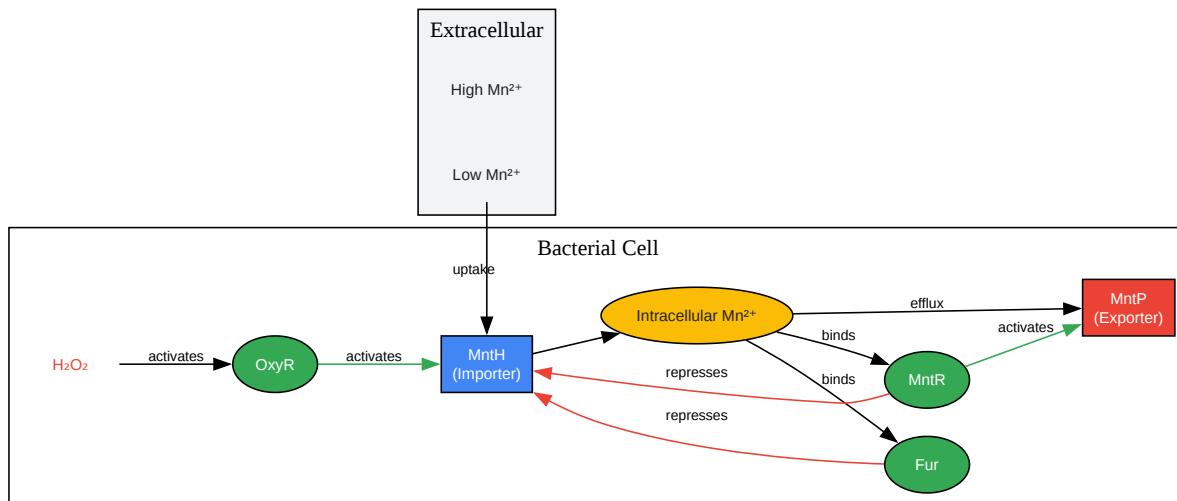
Note: Kinetic parameters can vary depending on the experimental system (e.g., expression in *Xenopus* oocytes, native membranes) and conditions. The values presented here are for comparative purposes.

## Signaling and Regulatory Pathways

The maintenance of manganese homeostasis relies on intricate signaling pathways that sense intracellular manganese levels and modulate the expression and activity of transporters and other regulatory proteins.

## Bacterial Manganese Regulation

In bacteria such as *E. coli*, manganese homeostasis is primarily controlled at the transcriptional level by repressors like MntR and Fur (Ferric Uptake Regulator), and the activator OxyR in response to oxidative stress.[\[1\]](#)[\[14\]](#)[\[15\]](#)

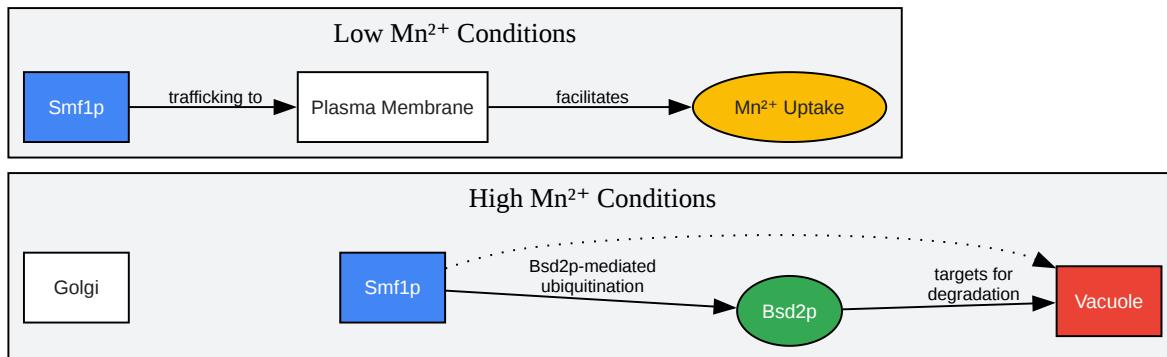


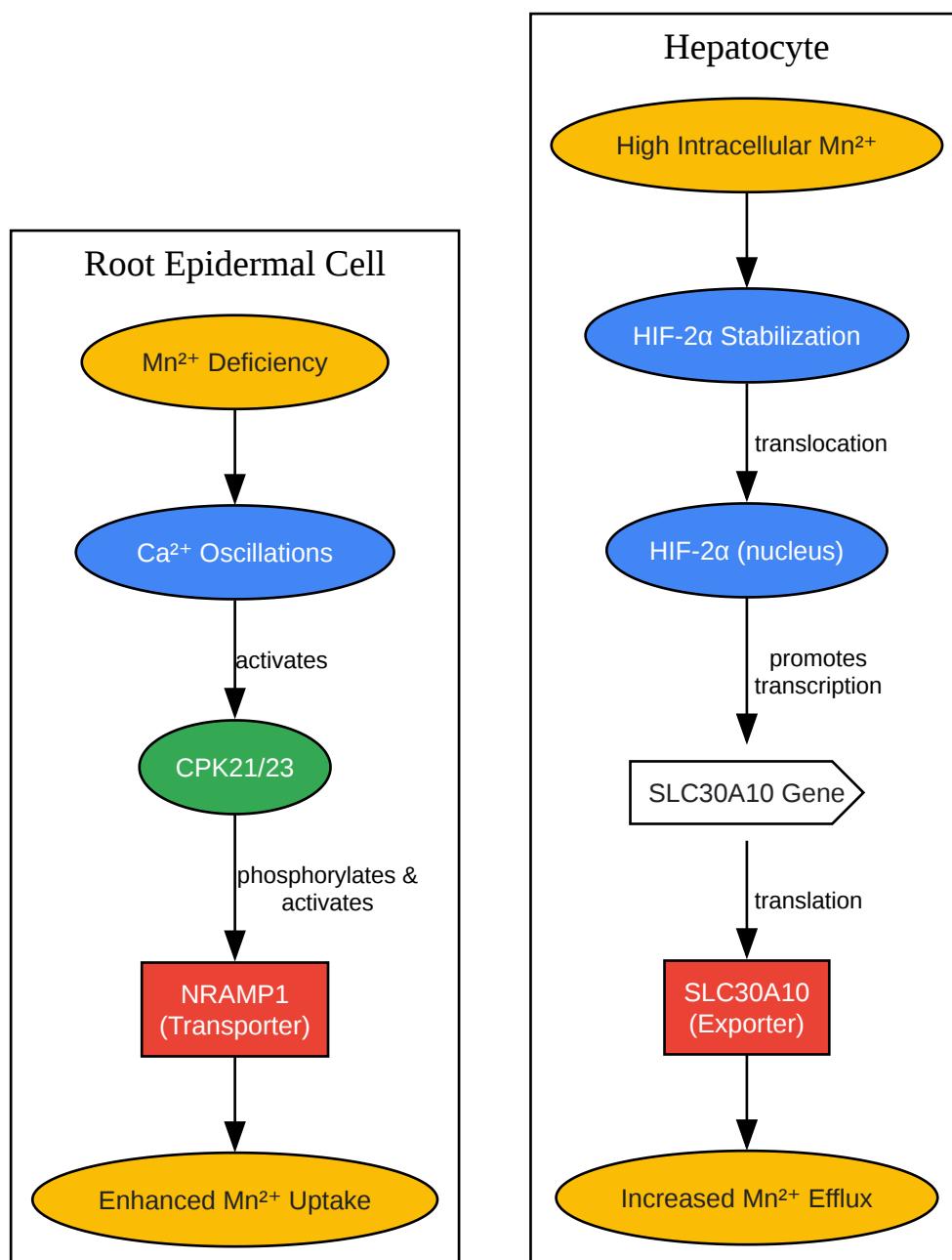
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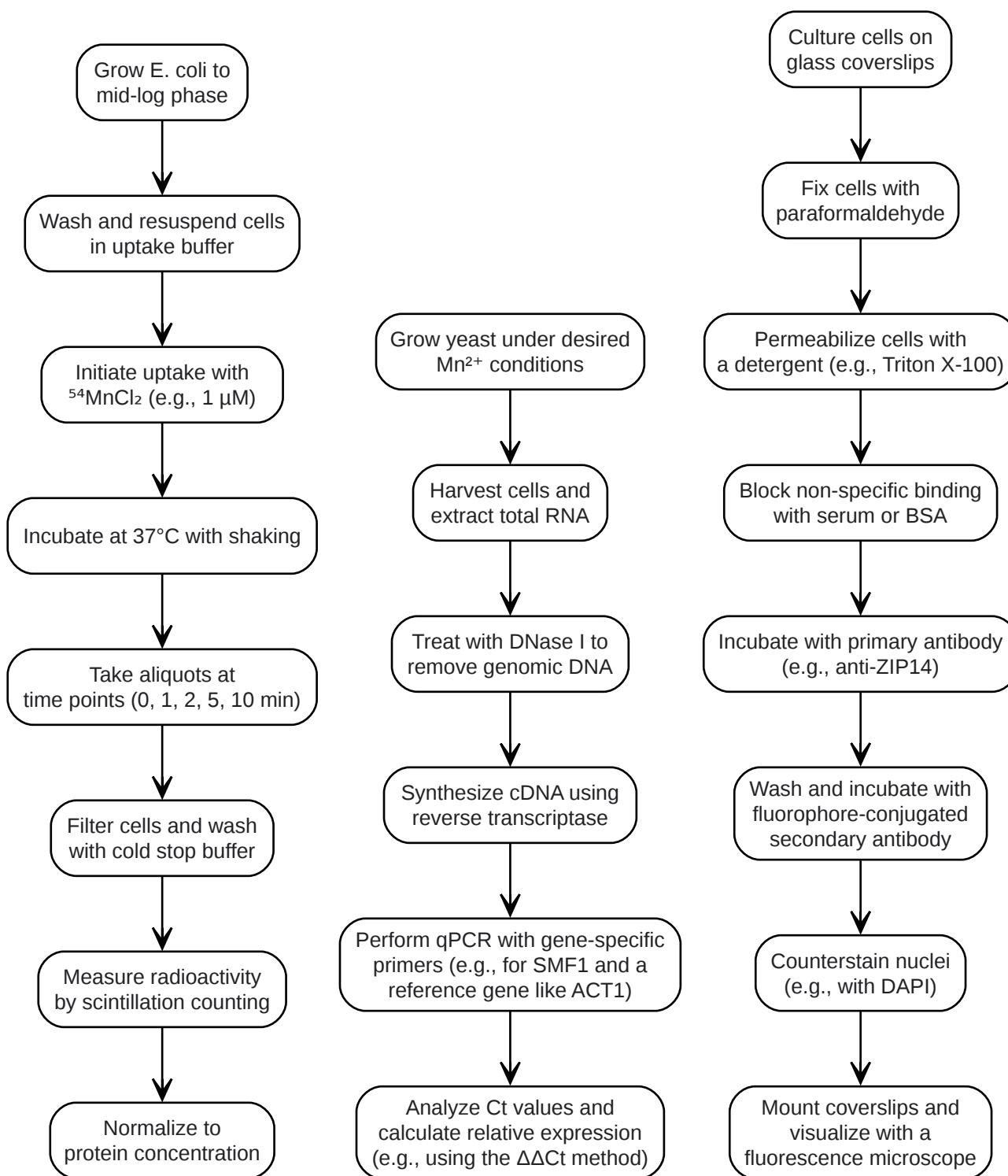
Bacterial Mn<sup>2+</sup> homeostasis regulation.

## Yeast Manganese Regulation

In *Saccharomyces cerevisiae*, the regulation of the primary plasma membrane manganese transporter, Smf1p, occurs at the post-translational level. Under high manganese conditions, Smf1p is targeted for vacuolar degradation in a Bsd2p-dependent manner.[16]





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- To cite this document: BenchChem. [A Cross-Species Comparative Guide to Manganese(2+) Homeostasis Mechanisms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105993#cross-species-comparison-of-manganese-2-homeostasis-mechanisms]

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